Chemical Properties of Lutetium(III) Chloride Hexahydrate: A Technical Guide

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Compound of Interest

Compound Name:	*Lutetium(3+);trichloride;hexahydrate*
CAS No.:	*15230-79-2*
Cat. No.:	*B096931*

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Content Type: Technical Whitepaper Audience: Researchers, Scientists, and Drug Development Professionals Subject: **Lutetium(3+);trichloride;hexahydrate** (

)[1]

Executive Summary

Lutetium(III) chloride hexahydrate (

) is the principal water-soluble salt of lutetium, the heaviest and hardest Lewis acid among the lanthanides. In drug development, it serves a dual role: as the macroscopic chemical standard for developing radiopharmaceuticals (simulating

behavior) and as a precursor for crystal growth in scintillator applications.

This guide analyzes the compound's physicochemical properties, emphasizing the structural consequences of the lanthanide contraction.[2] It details the critical handling parameters required to prevent hydrolysis—a common failure mode in radiolabeling—and provides validated protocols for synthesis and purification.

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Fundamental Physicochemical Profile

Chemical Identity[3]

- IUPAC Name: Lutetium(3+) trichloride hexahydrate[1]
- Formula:ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

  [1][3][4][5][6][7][8]
- CAS Number: 15230-79-2 (Hexahydrate) | 10099-66-8 (Anhydrous)
- Molar Mass: 389.42 g/mol [9][4]
- Appearance: White, hygroscopic crystalline solid[1]

Crystal Structure & Coordination Chemistry

Unlike light lanthanides (La–Nd) which form heptaaqua species,

crystallizes in the monoclinic system (Space group

). The structural unit is not a simple solvated ion but a coordination complex.

- Coordination Sphere: The

  ion is 8-coordinate.
- Structural Formula:
- Geometry: Distorted square antiprismatic.
- Implication: Two chloride ions are inner-sphere (bonded directly to Lu), while one is outer-sphere (counter-ion). This impacts the kinetics of ligand exchange in aqueous solutions; the inner-sphere chlorides must be displaced by water or chelators (e.g., DOTA) during dissolution and labeling.

Key Physical Properties

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Property	Value	Technical Context
Solubility ( )	High (> 100 g/100 mL)	Forms acidic solutions due to hydrolysis.
Solubility (EtOH)	Soluble	Useful for non-aqueous ligand complexation.
Hygroscopicity	Extreme	Deliquesces rapidly; must be handled in inert atmosphere (glovebox) for precise stoichiometry.
Melting Point	892°C (Anhydrous)	The hexahydrate melts/dissolves in its own water of crystallization ~150°C before decomposing.
Acidity ( )	~7.6 (First hydrolysis)	is the most acidic lanthanide ion due to high charge density ( ).

Aqueous Chemistry & Radiopharmaceutical Relevance

In drug development,

is the precursor for targeted radionuclide therapy (e.g.,

-PSMA-617). Understanding the aqueous behavior of the carrier (

) is critical for optimizing labeling yields.

Hydrolysis & pH Sensitivity

The high charge density of

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makes it prone to hydrolysis at pH > 5.0, forming insoluble hydroxides (

) or colloids that reduce radiolabeling efficiency.

The Hydrolysis Trap:

- Preventative Protocol: Maintain stock solutions in 0.05 M HCl (pH ~1-2).
- Labeling Buffer: When labeling DOTA/DTPA chelators, buffers (e.g., Acetate, Ascorbate) must raise pH to 4.5–5.0 instantaneously in the presence of the chelator to capture

  before hydroxide precipitation occurs.

Chelation Workflow (DOT Diagram)

The following diagram illustrates the kinetic competition between chelation and hydrolysis during radiopharmaceutical preparation.

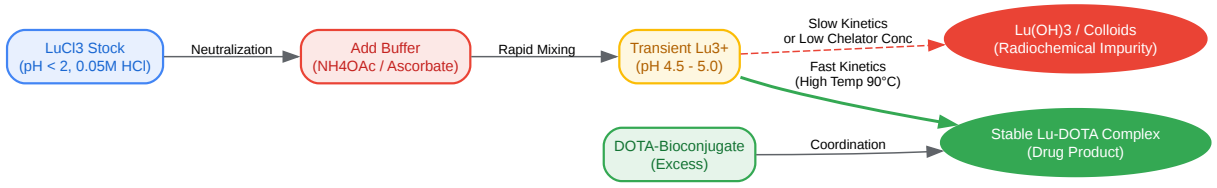

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Figure 1: Kinetic competition in Lutetium radiolabeling. Success depends on the rate of chelation (

) exceeding the rate of hydrolysis (

) at pH 4.5–5.0.

Synthetic Pathways & Purification

For research requiring high-purity material (e.g., laser crystals or non-carrier-added simulations), commercial "99.9%" purity is often insufficient due to trace heavy metals (Pb, Fe) which compete for chelators.

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Synthesis from Oxide (Standard Protocol)

Objective: Convert

to

.

- Digestion: Suspend

  in slight excess of 6M HCl. Heat to 80°C until clear.
- Filtration: Filter through 0.22 µm membrane to remove insoluble silica/impurities.
- Crystallization: Evaporate slowly at 60°C. Do not boil to dryness as this promotes oxychloride formation.
- Drying: Dry crystals over

  in a desiccator.

Dehydration to Anhydrous

Direct heating of the hexahydrate causes hydrolysis. To obtain anhydrous

(for organic synthesis), the Ammonium Chloride Route is required.[6]

Reaction:

- Mechanism:

  dissociates to provide a dry

  atmosphere, suppressing the formation of

  .

Thermal Stability & Decomposition

Understanding the thermal profile is vital for solid-state synthesis. Lutetium, being a heavy lanthanide, holds water tightly, lowering the onset temperature for hydrolysis.

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Decomposition Stages

- 50°C – 150°C: Stepwise loss of outer-sphere water.
- 170°C – 250°C: Loss of inner-sphere water. Critical Zone: Without atmosphere, hydrolysis begins here.
- > 800°C: Melting of anhydrous salt (if pure).

Thermal Pathway Diagram (DOT)

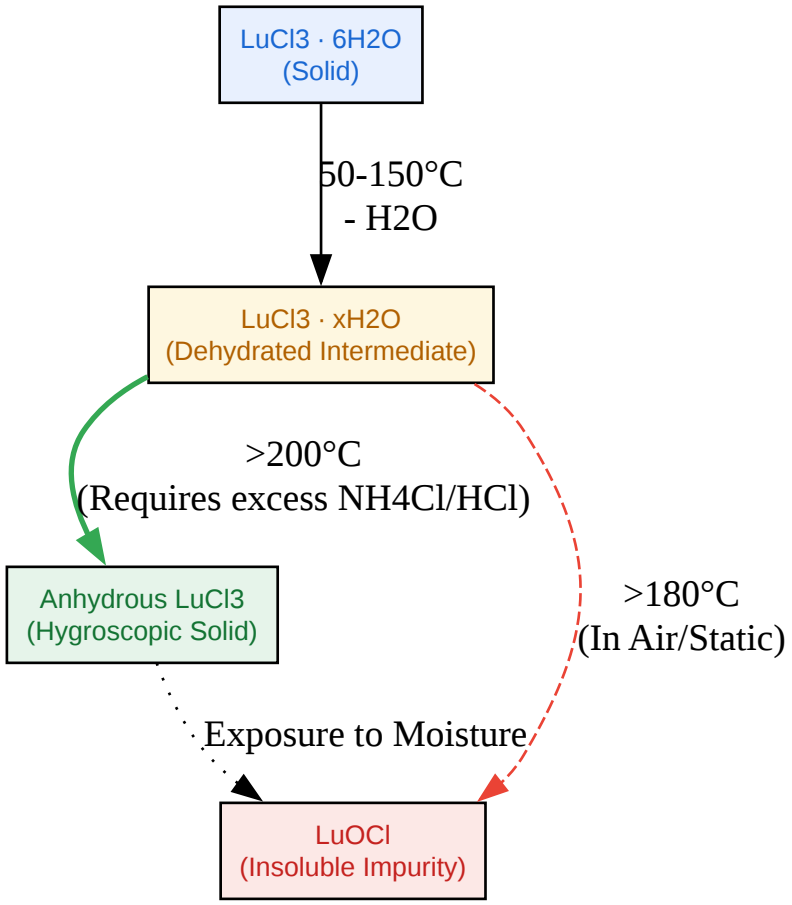

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Figure 2: Thermal decomposition pathways. The path to pure anhydrous (Green) requires chemical suppression of the hydrolysis pathway (Red).

Handling & Safety (MSDS Summary)

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- Hazards: Causes skin irritation (H315), serious eye irritation (H319).[3][10]
- Storage: Store under Argon or Nitrogen.[3][11] The compound is deliquescent; exposure to air turns the powder into a viscous liquid within minutes.
- Compatibility: Incompatible with strong bases (precipitates hydroxide) and strong oxidizing agents.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 24919, Lutetium(III) chloride. Retrieved from [Link]
- Kean, M. J., et al. (2024).Comprehensive structural study of lanthanide(III) chloride hydrates. Acta Crystallographica Section E. Retrieved from [Link]
- Dash, A., et al. (2015).Preparation of Patient Doses of [177Lu]Lu-DOTATATE and [177Lu]Lu-PSMA-617. Cancer Biotherapy and Radiopharmaceuticals.[1][12] Retrieved from [Link]
- Australian Nuclear Science and Technology Organisation (ANSTO).Lutetium-177 (n.c.a.) Product Guide. Retrieved from [Link]
- Heeger Materials.Lutetium Chloride Hexahydrate Technical Data. Retrieved from [Link]

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Sources

- 1. Lutetium(III) chloride - Wikipedia [en.wikipedia.org]
- 2. Comprehensive structural study of lanthanide(III) chloride hydrates: [RECl3·xH2O (RE = La–Nd, Sm–Lu; x = 6, 7)] - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 错误页 [amp.chemicalbook.com]
- 4. strem.com [strem.com]

- 5. Lutetium (III) Chloride Hexahydrate - 15230-79-2 [prochemonline.com]
- 6. srdata.nist.gov [srdata.nist.gov]
- 7. data.epo.org [data.epo.org]
- 8. aemree.com [aemree.com]
- 9. Lutetium(III) chloride hexahydrate | CAS 15230-79-2 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 10. Lutetium chloride | Cl3Lu | CID 24919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. LUTETIUM CHLORIDE HEXAHYDRATE CAS#: 15230-79-2 [m.chemicalbook.com]
- 12. researchgate.net [researchgate.net]

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